

Navigating the Safe Disposal of Tridecanedioic Acid: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tridecanedioic acid

Cat. No.: B146212

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the proper disposal of **tridecanedioic acid**, a dicarboxylic acid used in various research and manufacturing applications. Adherence to these protocols is critical for minimizing environmental impact and safeguarding laboratory personnel.

Quantitative Data Summary

The following table summarizes key physical and chemical properties of **tridecanedioic acid**, facilitating quick reference for handling and storage.

Property	Value
Chemical Formula	C ₁₃ H ₂₄ O ₄
Molecular Weight	244.33 g/mol
CAS Number	505-52-2
Appearance	White to pale yellow-red crystal or powder
Melting Point	113°C
Solubility	Not soluble in water

Hazard Assessment and Safety Precautions

Safety data sheets present varied classifications for **tridecanedioic acid**, with some identifying it as a skin and eye irritant, while others do not classify it as a hazardous substance.^{[1][2]}

Given this discrepancy, it is prudent to handle **tridecanedioic acid** as a potentially hazardous material.

Personal Protective Equipment (PPE):

Before handling **tridecanedioic acid**, all personnel must be equipped with the following PPE to prevent exposure:

- Safety Goggles: To protect against eye contact.
- Chemical-Resistant Gloves: To prevent skin contact.
- Lab Coat: To protect clothing and skin.

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the safe disposal of **tridecanedioic acid**. This process is designed to comply with general safety standards; however, always consult and adhere to your institution's specific safety protocols and local, state, and federal regulations.

1. Waste Collection:

- Collect waste **tridecanedioic acid** in a dedicated, properly labeled, and sealed container.
- The container must be compatible with the chemical.
- Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.^[2]

2. Labeling:

- Clearly label the waste container with "Hazardous Waste," the chemical name "**Tridecanedioic Acid**," and any associated hazard warnings (e.g., "Irritant").^[2]

3. Storage of Waste:

- Store the sealed waste container in a designated hazardous waste accumulation area.
- This area must be secure, well-ventilated, and situated away from incompatible materials.[2]

4. Professional Disposal:

- Arrange for the collection and disposal of the waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.[2]
- Provide the waste disposal company with the Safety Data Sheet (SDS) for **tridecanedioic acid**. [2]
- Alternatively, it may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.[3]

5. Accidental Spills:

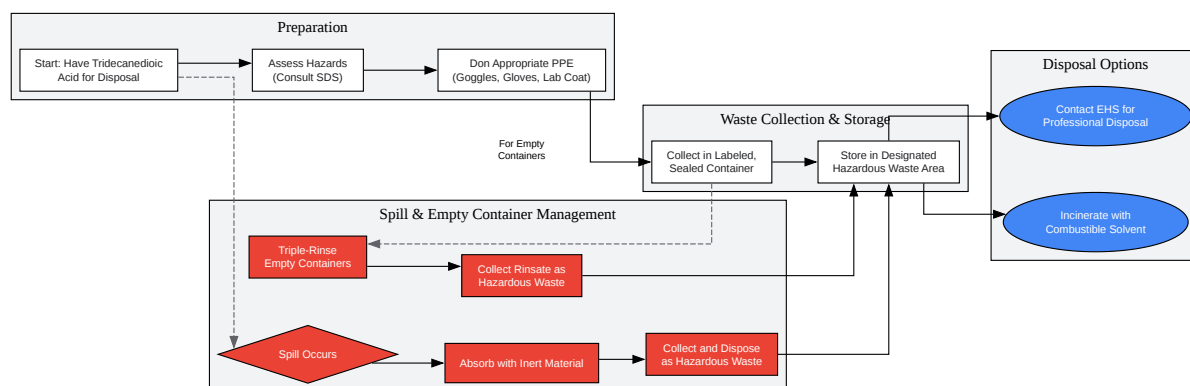
- In the event of a spill, absorb the material with an inert, non-combustible absorbent such as vermiculite or dry sand.[2]
- Collect the absorbed material and any contaminated surfaces into a sealed container for disposal as hazardous waste.[2]
- Ensure the area of the spill is well-ventilated.[2]

6. Empty Containers:

- Empty containers that previously held **tridecanedioic acid** should be triple-rinsed with a suitable solvent.
- The rinsate from this process must be collected and disposed of as hazardous waste.[2]
- Once thoroughly cleaned, the container can be disposed of in accordance with institutional guidelines for non-hazardous waste or recycled if appropriate.[2]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **tridecanedioic acid**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of Tridecanedioic Acid: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b146212#tridecanedioic-acid-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com